Dissolving Pyr10 for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Pyr10*
CAS No.:	*1315323-00-2*
Cat. No.:	*B610348*

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This document provides detailed guidelines and protocols for the dissolution of **Pyr10**, a potent and selective inhibitor of the Transient Receptor Potential Canonical 3 (TRPC3) channel, for use in cell culture applications. Adherence to these protocols is crucial for ensuring experimental reproducibility and obtaining reliable data.

Introduction to **Pyr10**

Pyr10 is a pyrazole-containing compound that selectively inhibits TRPC3 channels, which are non-selective cation channels involved in calcium signaling pathways.[1][2][3] It demonstrates significantly greater potency for TRPC3-mediated receptor-operated calcium entry (ROCE) compared to store-operated calcium entry (SOCE) mediated by STIM1/Orai1 channels.[4][5] This selectivity makes **Pyr10** a valuable tool for dissecting the physiological roles of TRPC3 in various cellular processes, including proliferation and fibrosis.[4][6]

Chemical Properties:

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Property	Value
Molecular Formula	$C_{18}H_{13}F_6N_3O_2S$
Molecular Weight	449.37 g/mol [1][4]
CAS Number	1315323-00-2[1][4]

Solubility of **Pyr10**

Pyr10 is practically insoluble in water but exhibits good solubility in organic solvents.[7] The choice of solvent is critical for preparing stock solutions that can be further diluted in cell culture media.

Solubility Data:

Solvent	Maximum Concentration
DMSO	90 - 100 mg/mL[2][8][9]
Ethanol	44.94 mg/mL (100 mM)[4]

For most in vitro cell culture experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Pyr10**.

Experimental Protocols

Preparation of a 10 mM **Pyr10** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pyr10** in DMSO, a common starting concentration for subsequent dilutions in cell culture experiments.

Materials:

- **Pyr10** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

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- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **Pyr10**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
    - Mass (mg) = 0.010 mol/L * 0.001 L * 449.37 g/mol * 1000 mg/g = 4.49 mg
- Weighing **Pyr10**:
  - Carefully weigh out 4.49 mg of **Pyr10** powder and place it into a sterile microcentrifuge tube.
- Adding DMSO:
  - Add 1 mL of sterile DMSO to the tube containing the **Pyr10** powder.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied.[6][8][10] Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[7][11]

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- Store the aliquots at -20°C for up to 3-6 months or at -80°C for longer-term storage.[2][9][11] Stock solutions in DMSO are generally stable for at least one month at -20°C.[11]

Note on Final DMSO Concentration: When preparing working solutions for cell culture, ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1% to 0.5%.

Preparation of Working Solutions in Cell Culture Medium

Procedure:

- Thaw a single aliquot of the 10 mM **Pyr10** stock solution at room temperature.
- Perform serial dilutions of the stock solution in your complete cell culture medium to achieve the desired final concentration for your experiment. For example, to prepare a 10 µM working solution, you would perform a 1:1000 dilution of the 10 mM stock solution.
- Mix the working solution thoroughly by gentle pipetting before adding it to your cell cultures.
- It is recommended to prepare working solutions fresh for each experiment.[1][8]

Signaling Pathway and Experimental Workflow

Pyr10 acts by inhibiting the TRPC3 channel, thereby blocking the influx of Ca^{2+} into the cell that is initiated by certain G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs). This inhibition can impact downstream signaling pathways that are dependent on calcium, such as the activation of Nuclear Factor of Activated T-cells (NFAT).

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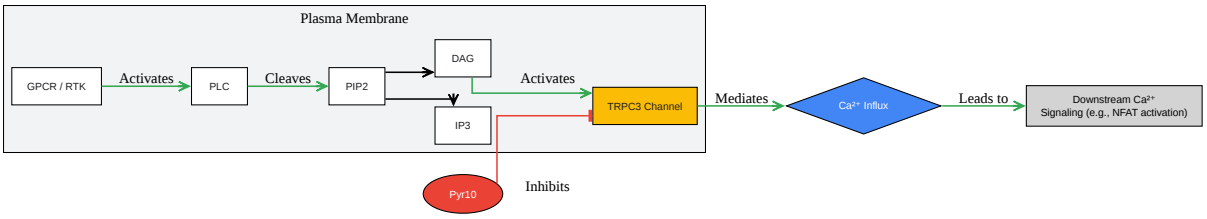

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Caption: Mechanism of **Pyr10** action on the TRPC3 signaling pathway.

The following workflow outlines a typical experiment to assess the effect of **Pyr10** on a cellular response.

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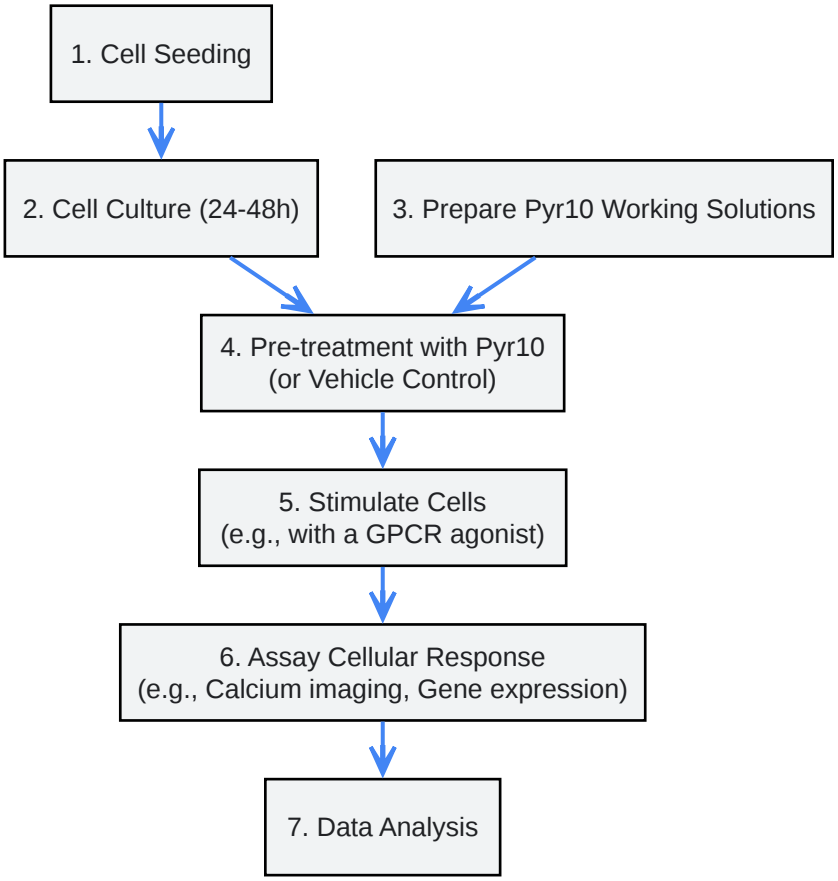

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Caption: A generalized experimental workflow for studying the effects of **Pyr10**.

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